

# A Technical Guide to Carbaryl-d7: Certificate of Analysis and Specifications

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## Compound of Interest

Compound Name: Carbaryl-d7

Cat. No.: B562851

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This technical guide provides a comprehensive overview of the specifications and the typical data presented in a Certificate of Analysis (CoA) for **Carbaryl-d7**. **Carbaryl-d7** is the deuterated form of Carbaryl, a broad-spectrum carbamate insecticide. Due to its isotopic labeling, **Carbaryl-d7** is an ideal internal standard for the quantitative analysis of Carbaryl in various matrices by mass spectrometry-based methods.

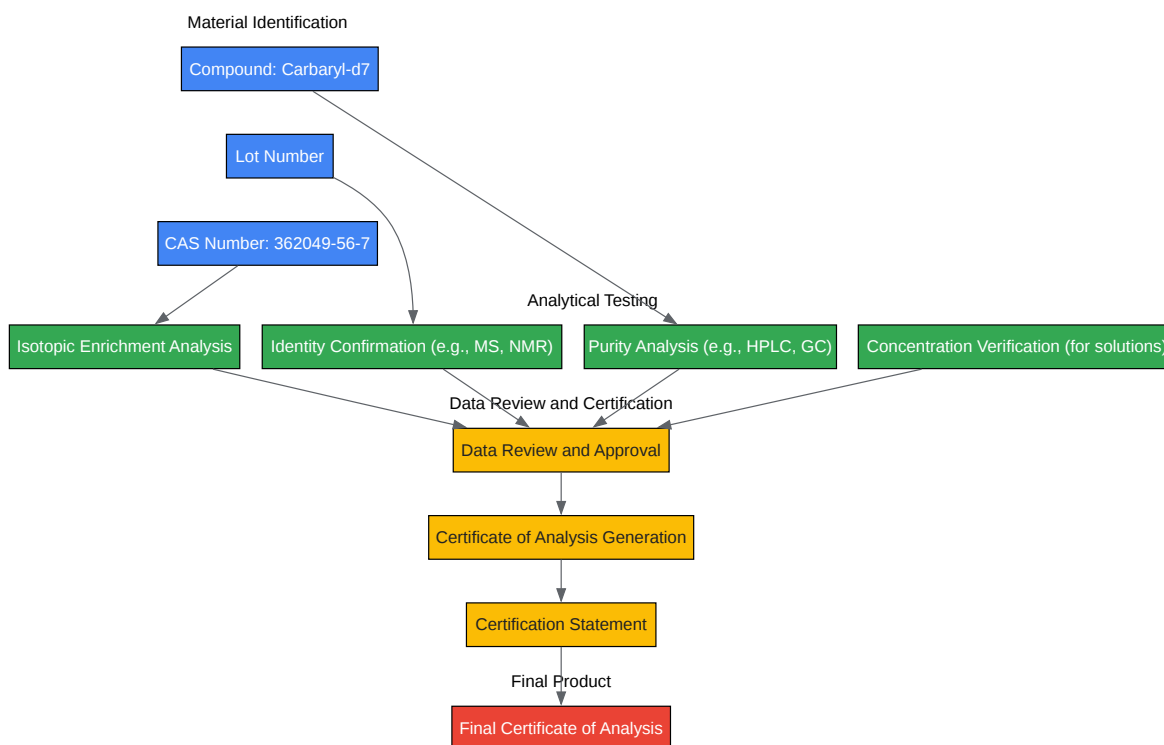
## Carbaryl-d7 Specifications

The following table summarizes the key specifications for **Carbaryl-d7**, compiled from various suppliers. These values are typical and may vary slightly between different lots and manufacturers.

Parameter	Specification	Source(s)
Chemical Name	1-Naphthalen-2,3,4,5,6,7,8-d7-ol, 1-(N-methylcarbamate)	[1]
Synonyms	1-Naphthyl-d7 N-Methylcarbamate, Arylam-d7, Dyna-carbyl-d7, ENT 23969-d7	[1][2]
CAS Number	362049-56-7	[1][2][3][4][5][6]
Molecular Formula	C <sub>12</sub> H <sub>4</sub> D <sub>7</sub> NO <sub>2</sub>	[1][2][5][7]
Molecular Weight	208.26 g/mol	[2][3][5][6][7]
Purity	≥95% (HPLC), ≥99% deuterated forms (d <sub>1</sub> -d <sub>7</sub> )	[1][2][6]
Appearance	White to off-white solid	[1][2]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol	[1]
Storage Temperature	-20°C or 2-8°C	[1][2][4][6]
Stability	≥ 4 years (when stored properly)	[1]

## Certificate of Analysis (CoA) Workflow

A Certificate of Analysis for a certified reference material like **Carbaryl-d7** is a critical document that ensures its quality and suitability for its intended use. The following diagram illustrates the logical workflow involved in generating a CoA.



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Caption: Logical workflow for generating a Certificate of Analysis for **Carbaryl-d7**.

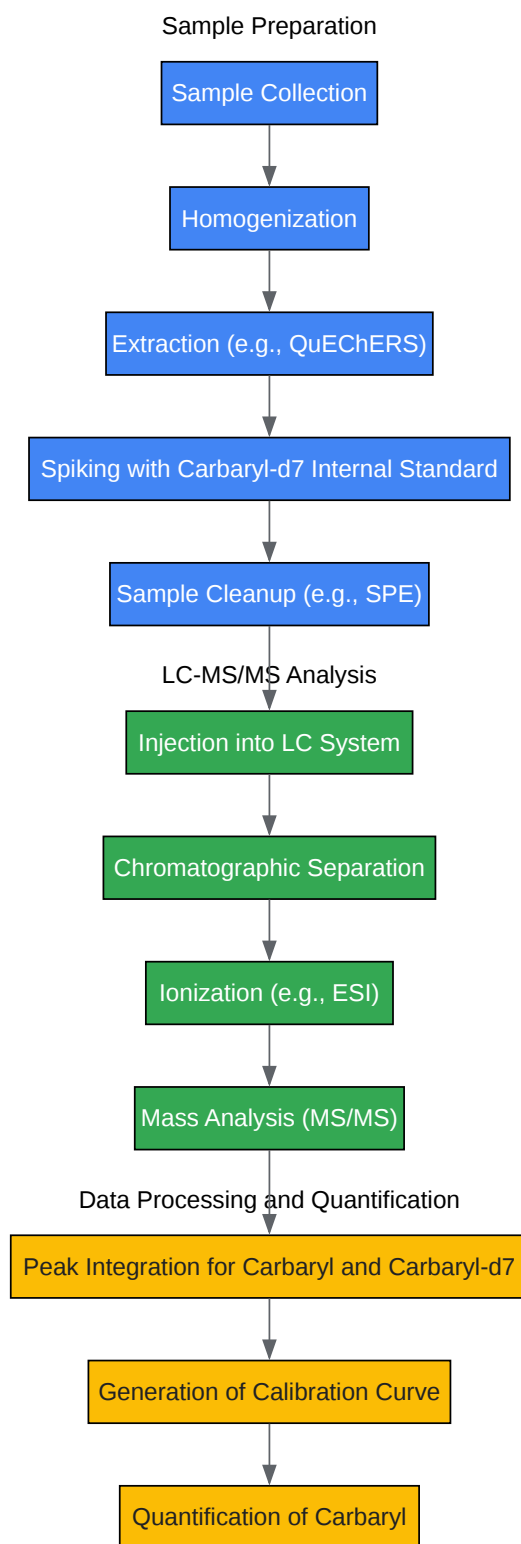
## Experimental Protocols: Analytical Methodologies

While specific, detailed experimental protocols for the analysis of **Carbaryl-d7** are proprietary to the manufacturers, the general methodologies employed are well-established in the field of analytical chemistry. **Carbaryl-d7**, being an internal standard, is typically used in conjunction

with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) or Gas Chromatography-Mass Spectrometry (GC-MS) for the quantification of Carbaryl.

General Workflow for Pesticide Analysis using LC-MS/MS with **Carbaryl-d7** as an Internal Standard:

The following diagram outlines a typical workflow for the analysis of pesticides in a complex matrix, such as a food or environmental sample, using **Carbaryl-d7** as an internal standard.



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Caption: General workflow for pesticide analysis using LC-MS/MS with an internal standard.

### Key Steps in the Analytical Protocol:

- **Sample Preparation:** The sample (e.g., fruit, vegetable, water) is first homogenized. A known amount of the homogenized sample is then subjected to an extraction procedure, such as the widely used QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.<sup>[8]</sup> A precise amount of the **Carbaryl-d7** internal standard is added (spiked) into the sample extract at the beginning of the workflow. This is followed by a cleanup step, often using solid-phase extraction (SPE), to remove matrix interferences.<sup>[8][9]</sup>
- **LC-MS/MS Analysis:** The cleaned-up extract is then injected into a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.
  - **Chromatographic Separation:** The components of the extract are separated on an HPLC column.<sup>[10][11]</sup>
  - **Ionization:** The separated components are ionized, typically using electrospray ionization (ESI).
  - **Mass Analysis:** The ions are then detected by a tandem mass spectrometer, which allows for highly selective and sensitive detection of both Carbaryl and **Carbaryl-d7** based on their specific parent and daughter ion transitions (Multiple Reaction Monitoring - MRM).<sup>[8][11]</sup>
- **Data Processing and Quantification:** The signal (peak area) for both Carbaryl and **Carbaryl-d7** is measured. A calibration curve is generated using standards of known Carbaryl concentration and a constant concentration of **Carbaryl-d7**. The ratio of the peak area of Carbaryl to the peak area of **Carbaryl-d7** in the sample is then used to calculate the concentration of Carbaryl in the original sample by interpolating from the calibration curve. This use of an internal standard corrects for any loss of analyte during sample preparation and for variations in instrument response.

This technical guide provides a foundational understanding of the specifications and analytical considerations for **Carbaryl-d7**. For specific applications, it is always recommended to consult the Certificate of Analysis provided by the supplier and to develop and validate analytical methods according to the specific requirements of the study and regulatory guidelines.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. achemtek.com [achemtek.com]
- 3. Carbaryl D7 (naphthyl D7) | CymitQuimica [cymitquimica.com]
- 4. Carbaryl-d7 Standard, 100 µg/mL, Acetonitrile, 1 mL/ampul [restek.com]
- 5. scbt.com [scbt.com]
- 6. Carbaryl-d7 | CAS 362049-56-7 | LGC Standards [lgcstandards.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. s4science.at [s4science.at]
- 9. Analysis of Pesticides and Mycotoxins in Cannabis Brownies [restek.com]
- 10. helixchrom.com [helixchrom.com]
- 11. jmaterenvirosci.com [jmaterenvirosci.com]
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